

An In-depth Technical Guide to 1-Chloro-3-iodopropane

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Compound of Interest

Compound Name: 1-Chloro-3-iodopropane

Cat. No.: B107403

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental physicochemical properties of **1-chloro-3-iodopropane**, a key reagent in various synthetic applications.

Physicochemical Data Summary

The following table summarizes the key quantitative data for **1-chloro-3-iodopropane**.

Property	Value	Citations
Molecular Formula	C3H6ClI	[1][2][3][4][5][6]
Molecular Weight	204.44 g/mol	[1][2][3]
Monoisotopic Mass	203.92028 Da	[1]
CAS Number	6940-76-7	[1][3][6]
Density	1.904 g/mL at 25 °C	[7]
Boiling Point	170-172 °C	[7]
Refractive Index	n _{20/D} 1.548	[7]
Vapor Pressure	2 mmHg at 20 °C	[7]

Chemical Structure and Identifiers

1-Chloro-3-iodopropane, also known as trimethylene chloriodide, is a haloalkane with a three-carbon propane backbone.^[3] It is characterized by the presence of a chlorine atom at one end of the chain and an iodine atom at the other.^[3]

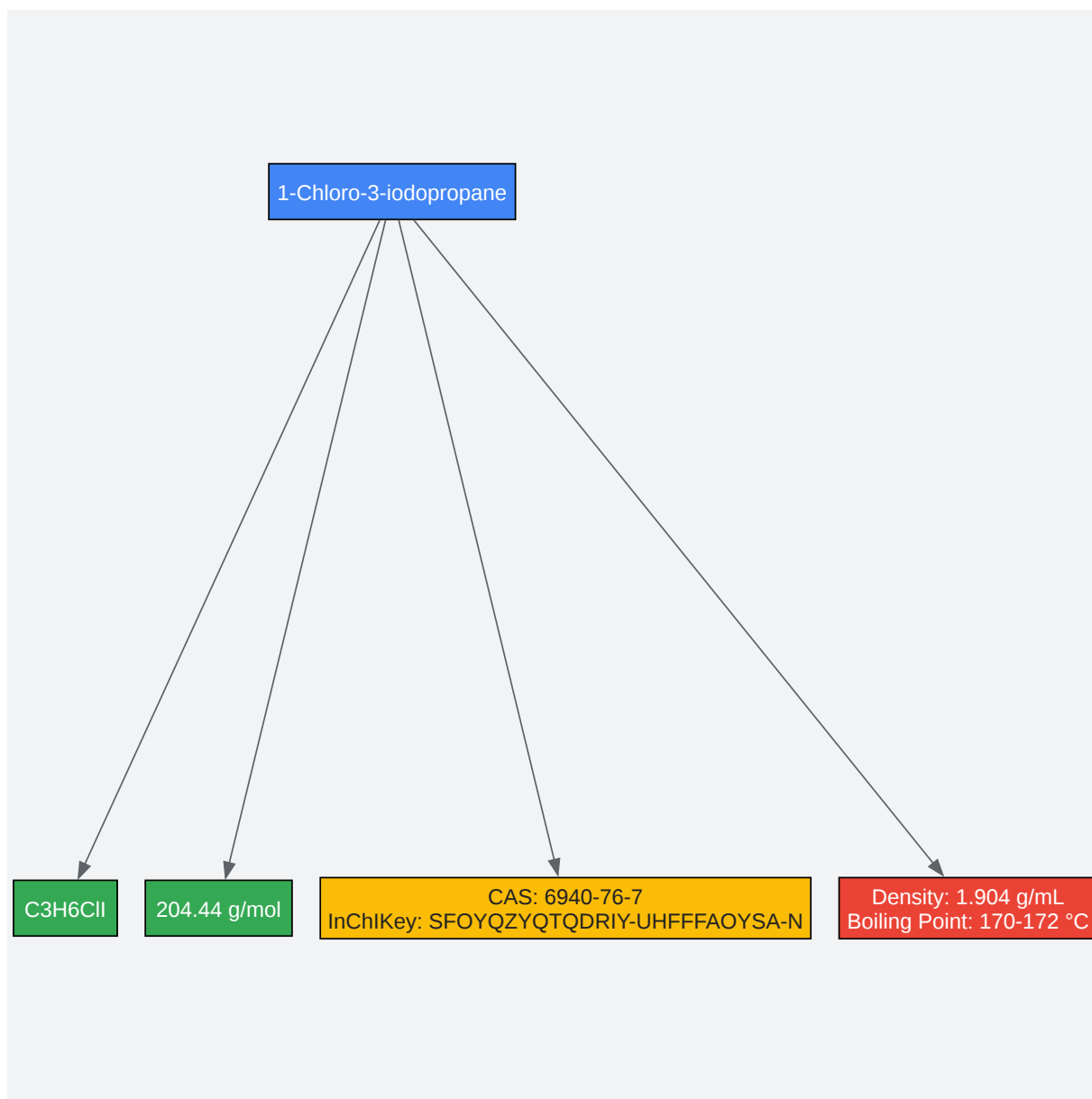
- IUPAC Name: **1-chloro-3-iodopropane**^[1]
- Synonyms: Trimethylene chloriodide, 3-Chloro-1-iodopropane, 3-Chloropropyl iodide^{[1][3][6]}
- SMILES: CICCCI^[7]
- InChI Key: SFOYQZYQTQDRIY-UHFFFAOYSA-N^{[1][6]}

Experimental Protocols

Detailed experimental protocols involving **1-chloro-3-iodopropane** can be found in the cited literature. For instance, its use in the asymmetric α -alkylation with N-sulfinyl imidates is detailed by Colpaert et al.^[7] Fleming et al. describe its participation in the conjugate addition of alkyl iodides to α,β -unsaturated nitriles in an aqueous medium.^[7] The electroreduction of this compound has been investigated by cyclic voltammetry at a glassy carbon electrode in dimethylformamide containing tetra-n-butylammonium perchlorate.^[7]

Logical Relationship of Compound Information

The following diagram illustrates the relationship between the core identifiers and properties of **1-chloro-3-iodopropane**.



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Caption: Core identifiers and properties of **1-chloro-3-iodopropane**.

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References

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